

Technical Support Center: BAD (103-127) Peptide

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Compound of Interest

Compound Name: BAD (103-127) (human)

Cat. No.: B13906742

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Welcome to the technical support center for the BAD (103-127) peptide. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the use of this peptide, with a focus on understanding and mitigating potential off-target effects. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data on the binding specificity of the BAD (103-127) peptide.

Frequently Asked Questions (FAQs)

Q1: What is the primary on-target activity of the BAD (103-127) peptide?

The BAD (103-127) peptide is a 25-amino acid sequence derived from the BH3 domain of the pro-apoptotic protein BAD. Its primary on-target activity is to mimic the function of the full-length BAD protein by binding to the hydrophobic groove of anti-apoptotic Bcl-2 family proteins, thereby antagonizing their function.^[1] This peptide has a reported high affinity for Bcl-xL.^[2]

Q2: What are the known binding partners of the BAD (103-127) peptide within the Bcl-2 family?

The BAD BH3 peptide exhibits preferential binding to a subset of the anti-apoptotic Bcl-2 family proteins. It interacts strongly with Bcl-2, Bcl-xL, and Bcl-w.^{[3][4][5][6]} Its binding to Mcl-1 and Bfl-1/A1 is significantly weaker.^[3] This selectivity is a key consideration when designing experiments and interpreting results.

Q3: What are the potential off-target effects of the BAD (103-127) peptide?

Off-target effects of BH3 mimetics can be broadly categorized into two types:

- "Off-target" effects within the Bcl-2 family: Due to the structural similarity of the BH3-binding groove across anti-apoptotic proteins, the BAD (103-127) peptide can bind to multiple members (Bcl-2, Bcl-xL, Bcl-w). While this is its intended mechanism, in an experiment focused on a single Bcl-2 family member, binding to others could be considered an off-target effect.
- Non-specific cellular effects: At high concentrations, like other BH3 mimetics, the BAD (103-127) peptide may induce cellular toxicity independent of the canonical Bax/Bak-dependent apoptotic pathway. It is crucial to determine the optimal working concentration and to use appropriate controls to verify the mechanism of action.

Q4: How can I control for off-target effects in my experiments?

Several control experiments are essential:

- Use of mutant peptides: A scrambled or mutant version of the BAD (103-127) peptide that is unable to bind to Bcl-2 family proteins can be used as a negative control to ensure that the observed effects are sequence-specific.
- Bax/Bak-deficient cell lines: To confirm that the peptide induces apoptosis through the intrinsic pathway, experiments should be performed in parallel with cell lines deficient in the pro-apoptotic effector proteins Bax and Bak.^[7]
- BH3 profiling: This technique can be used to assess the specific dependencies of your cell line on different anti-apoptotic Bcl-2 family members, helping to interpret the effects of the BAD peptide.^{[7][8][9]}

Quantitative Data: Binding Affinity of BH3 Peptides

The following table summarizes the reported binding affinities (EC50 in nM) of various BH3 peptides, including BAD, to different anti-apoptotic Bcl-2 proteins. This data is crucial for understanding the selectivity profile of the BAD (103-127) peptide.

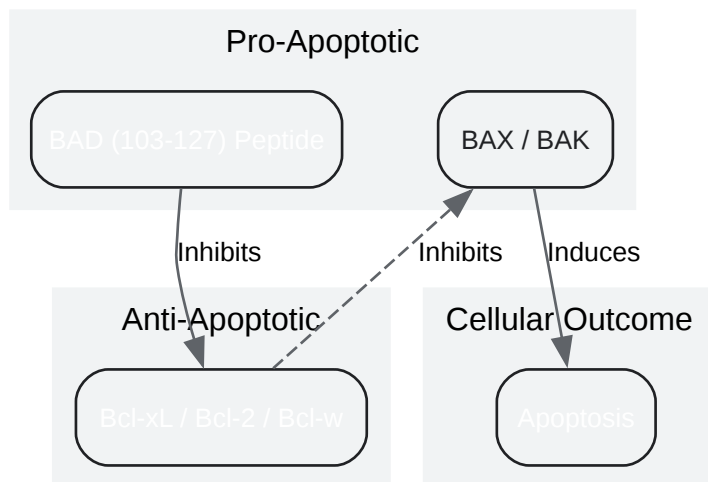
Peptide	Bcl-xL	Bcl-2	Mcl-1	Bcl-w	Bfl-1/A1
BAD	200	200	>1000	230	>1000
BIM	5	5	11	14	14
BID	4	11	180	11	22
NOXAA	>1000	>1000	90	>1000	110
PUMA	4	4	9	10	12

Data adapted from a study on BH3 peptide binding affinities. Values are EC50 in nM. Grayed values are greater than 1 μ M.[\[8\]](#)

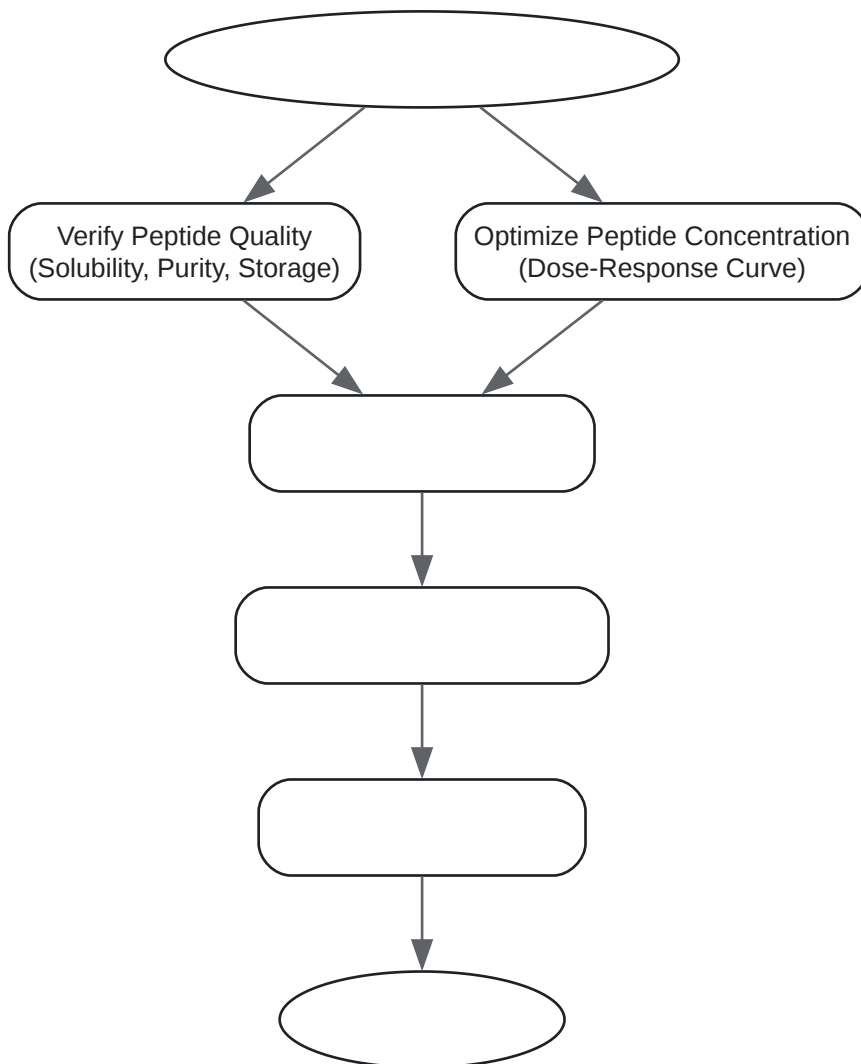
Signaling Pathways and Experimental Workflows

To aid in experimental design and data interpretation, the following diagrams illustrate key concepts and workflows related to the use of the BAD (103-127) peptide.

Mechanism of Action of BAD (103-127) Peptide



Troubleshooting Experimental Workflow



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